

Stability and Storage of 6-Iodo-1H-Indole: A Technical Guide

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Compound of Interest

Compound Name: *6-iodo-1H-indole*

Cat. No.: B105608

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for the compound **6-iodo-1H-indole**. Due to its application as a key intermediate in the synthesis of diverse bioactive molecules and materials for organic electronics, a thorough understanding of its stability profile is critical for ensuring the integrity of research and development activities. This document outlines the known stability characteristics, potential degradation pathways, and detailed protocols for its handling and storage, as well as for conducting stability studies.

Core Stability and Storage Recommendations

Proper storage and handling are paramount to maintaining the purity and reactivity of **6-iodo-1H-indole**. Based on available safety data sheets and chemical properties, the following conditions are recommended.

Summary of Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C[1]	To minimize thermal degradation and maintain long-term stability.
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen)[2]	To prevent oxidative degradation.
Light Exposure	Protect from light; store in a dark place[1][2]	The compound is light-sensitive and can undergo photodegradation.
Moisture	Keep in a dry place in a tightly sealed container[1][2][3]	To prevent hydrolysis.
Purity	Purity of at least 97% is commercially available[1]	High purity is essential for consistent reaction outcomes.

Physicochemical Properties

A summary of the key physicochemical properties of **6-iodo-1H-indole** is provided below.

Property	Value
Molecular Formula	C ₈ H ₆ IN[4]
Molecular Weight	243.04 g/mol
Appearance	Yellow solid[2]
Melting Point	208 - 211 °C[2]

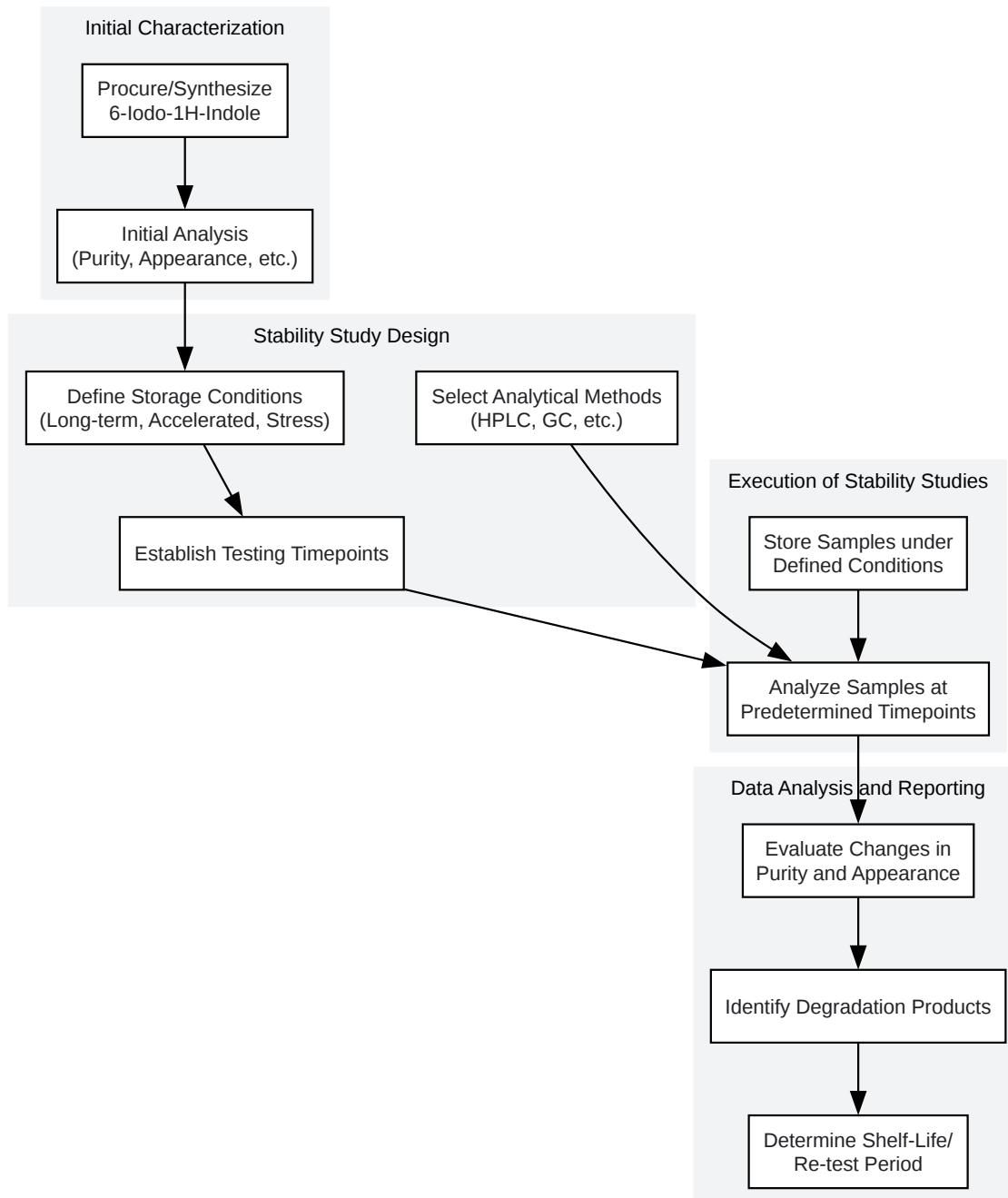
Potential Degradation Pathways

While specific degradation kinetics for **6-iodo-1H-indole** are not extensively published, based on the chemistry of indoles and iodo-aromatic compounds, several potential degradation pathways can be anticipated. Understanding these is crucial for designing appropriate stability studies and interpreting their results.

- Oxidation: The electron-rich indole ring is susceptible to oxidation, which can be initiated by atmospheric oxygen, especially in the presence of light or metal catalysts. This can lead to the formation of various oxidized species, potentially cleaving the heterocyclic ring.
- Photodegradation: Aromatic iodides can be photolabile, with the carbon-iodine bond susceptible to cleavage upon exposure to UV or visible light. This can generate radical species that may lead to a cascade of secondary reactions and decomposition.
- Hydrolysis: Although generally stable to water, prolonged exposure to moisture, particularly at non-neutral pH, could potentially lead to hydrolytic degradation, though this is considered a lower risk compared to oxidation and photodegradation.

The following diagram illustrates a logical workflow for assessing the stability of **6-iodo-1H-indole**.

Logical Workflow for Stability Assessment of 6-Iodo-1H-Indole

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Caption: Workflow for assessing the stability of **6-iodo-1H-indole**.

Experimental Protocols

To ensure the stability of **6-iodo-1H-indole** for research and development, a systematic approach to stability testing is recommended, following established guidelines such as those from the International Council for Harmonisation (ICH).

Protocol 1: Long-Term and Accelerated Stability Study

Objective: To determine the shelf-life of **6-iodo-1H-indole** under recommended and accelerated storage conditions.

Materials:

- **6-iodo-1H-indole** (minimum of one batch)
- Amber glass vials with inert caps
- Stability chambers set to the conditions outlined in the table below
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Other analytical equipment as needed (e.g., for melting point, appearance)

Methodology:

- Initial Analysis (Time 0): Perform a comprehensive analysis of the initial batch of **6-iodo-1H-indole**. This should include:
 - Appearance (visual inspection)
 - Assay and purity by a validated, stability-indicating HPLC method
 - Melting point
- Sample Preparation and Storage:
 - Aliquot the **6-iodo-1H-indole** into amber glass vials.
 - Purge the headspace of the vials with an inert gas (e.g., argon or nitrogen) before sealing.

- Place the vials in stability chambers maintained at the conditions specified in the table below.
- Testing Schedule:
 - Pull samples from each storage condition at the specified time points.
 - Analyze the samples for appearance, assay, and purity.

Storage Conditions and Testing Frequency:

Study Type	Storage Condition	Testing Frequency
Long-Term	2-8°C	0, 3, 6, 9, 12, 18, 24, 36 months
Accelerated	25°C / 60% RH	0, 3, 6 months
Accelerated	40°C / 75% RH	0, 3, 6 months

Protocol 2: Forced Degradation Study

Objective: To identify potential degradation products and pathways for **6-iodo-1H-indole** under stress conditions.

Methodology:

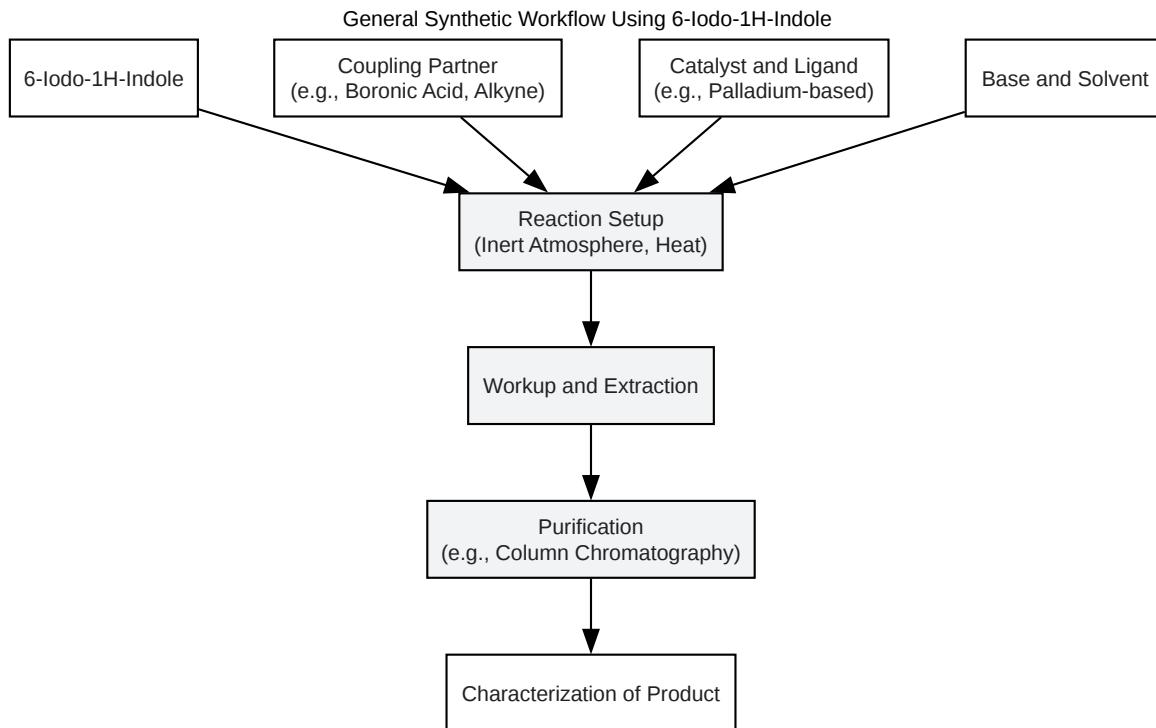
- Acid and Base Hydrolysis:
 - Dissolve or suspend **6-iodo-1H-indole** in solutions of 0.1 M HCl and 0.1 M NaOH.
 - Store at an elevated temperature (e.g., 60°C) for a defined period (e.g., up to 7 days), sampling at intervals.
 - Neutralize the samples before analysis by HPLC.
- Oxidative Degradation:
 - Dissolve or suspend the compound in a solution of hydrogen peroxide (e.g., 3%).

- Store at room temperature, protected from light, for a defined period, sampling at intervals.
- Analyze the samples by HPLC.
- Photostability:
 - Expose a thin layer of the solid compound and a solution of the compound to a light source that provides both UV and visible light (as per ICH Q1B guidelines).
 - Maintain a control sample protected from light.
 - Analyze the exposed and control samples at a defined time point.
- Thermal Degradation:
 - Expose the solid compound to a high temperature (e.g., 80°C) in a controlled oven.
 - Analyze the sample at defined time points.

Application in Synthesis

6-Iodo-1H-indole is a valuable building block in organic synthesis, particularly for introducing the indole scaffold into larger molecules through cross-coupling reactions. The iodine atom at the 6-position provides a reactive handle for reactions such as Suzuki, Heck, and Sonogashira couplings.

The following diagram illustrates a generalized workflow for the use of **6-iodo-1H-indole** in a cross-coupling reaction.



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Caption: Synthetic workflow for cross-coupling reactions with **6-iodo-1H-indole**.

Conclusion

The stability of **6-iodo-1H-indole** is crucial for its successful application in research and development. Adherence to the recommended storage conditions—refrigeration, protection from light, and storage under an inert, dry atmosphere—is essential for preserving its integrity. For critical applications, it is highly recommended that researchers and drug development professionals conduct their own stability studies following the protocols outlined in this guide to establish a re-test date appropriate for their specific material and intended use. A thorough understanding and control of the stability of this key intermediate will contribute to more reliable and reproducible scientific outcomes.

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